

# Safe Disposal of 2-Methylcyclohexyl Acetate: A Comprehensive Guide

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## Compound of Interest

Compound Name: 2-Methylcyclohexyl acetate

Cat. No.: B1359852

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This document provides essential safety and logistical information for the proper disposal of **2-Methylcyclohexyl acetate**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

## Quantitative Data Summary

The following table summarizes the key quantitative data for **2-Methylcyclohexyl acetate**, compiled from various safety data sheets. This information is crucial for assessing its hazards and handling it safely.

Property	Value	Source(s)
Physical Properties		
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	156.22 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Clear, colorless liquid	<a href="#">[3]</a> <a href="#">[4]</a>
Melting Point/Freezing Point	< -31.6 °C	<a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point	186.2 °C at 102.4 kPa	<a href="#">[4]</a>
Flash Point	68 °C at 101.1 kPa	<a href="#">[4]</a>
Specific Gravity	0.947 - 0.951 at 20°C	<a href="#">[3]</a> <a href="#">[4]</a>
Water Solubility	0.44 g/L at 20°C	<a href="#">[4]</a>
Vapor Pressure	134 Pa at 20°C; 216 Pa at 25°C	<a href="#">[4]</a>
Toxicity Data		
Acute Dermal LD <sub>50</sub> (Rat)	> 2000 mg/kg bw	<a href="#">[5]</a>
Acute Inhalation LC <sub>50</sub> (Rat)	> 5.32 mg/L air	<a href="#">[5]</a>
Ecotoxicity Data		
Fish (Cyprinus carpio) LC <sub>50</sub>	14 mg/L (96 h)	<a href="#">[5]</a>
Daphnia magna EC <sub>50</sub>	34 mg/L (48 h)	<a href="#">[5]</a>
Algae (Pseudokirchneriella subcapitata) EC <sub>50</sub>	> 40 mg/L (72 h)	<a href="#">[5]</a>
Microorganisms (activated sludge) NOEC	100 mg/L (28 d)	<a href="#">[5]</a>

## Experimental Protocols: Disposal Procedures

The proper disposal of **2-Methylcyclohexyl acetate** is paramount to ensure safety and environmental protection. The following step-by-step procedures are based on established

safety guidelines.

## 1. Personal Protective Equipment (PPE) and Safety Precautions:

- Engineering Controls: Handle **2-Methylcyclohexyl acetate** in a well-ventilated area, preferably within a chemical fume hood.[5] Ensure that eyewash stations and safety showers are readily accessible.[6]
- Personal Protective Equipment:
  - Eye Protection: Wear tightly sealed safety goggles or glasses with side shields.[3][6]
  - Hand Protection: Wear chemical-resistant gloves (e.g., nitrile rubber).[3]
  - Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[5][6]
  - Respiratory Protection: If working outside of a fume hood or if vapor concentrations are high, use a NIOSH/MSHA-approved respirator.[6]

## 2. Small Spills and Leaks:

- Immediate Actions:
  - Evacuate non-essential personnel from the immediate area.[4][5]
  - Eliminate all ignition sources, as **2-Methylcyclohexyl acetate** is a combustible liquid.[2][5] This includes turning off open flames and unplugging nearby electrical equipment.
  - Ensure adequate ventilation.[5][6]
- Containment and Cleanup:
  - Contain the spill using an inert absorbent material such as sand, earth, vermiculite, or diatomite.[3][7] Do not use combustible materials like sawdust.
  - Carefully collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[7]

- Clean the spill area thoroughly with soap and water.[6]

### 3. Bulk Waste Disposal:

- Waste Characterization: **2-Methylcyclohexyl acetate** waste must be treated as hazardous chemical waste.

- Collection and Storage:

- Collect waste **2-Methylcyclohexyl acetate** in a designated, properly labeled, and sealed container. The container should be compatible with the chemical.

- Store the waste container in a cool, dry, and well-ventilated area, away from heat, ignition sources, and incompatible materials such as strong oxidizing agents.[3][6]

- Disposal Method:

- The primary recommended method for disposal is through a licensed chemical destruction facility.[5]

- Controlled incineration with flue gas scrubbing is another acceptable method.[5]

- Do not dispose of **2-Methylcyclohexyl acetate** down the drain or in regular trash.[3][7]  
This can harm the environment and is against regulations.

### 4. Contaminated Packaging Disposal:

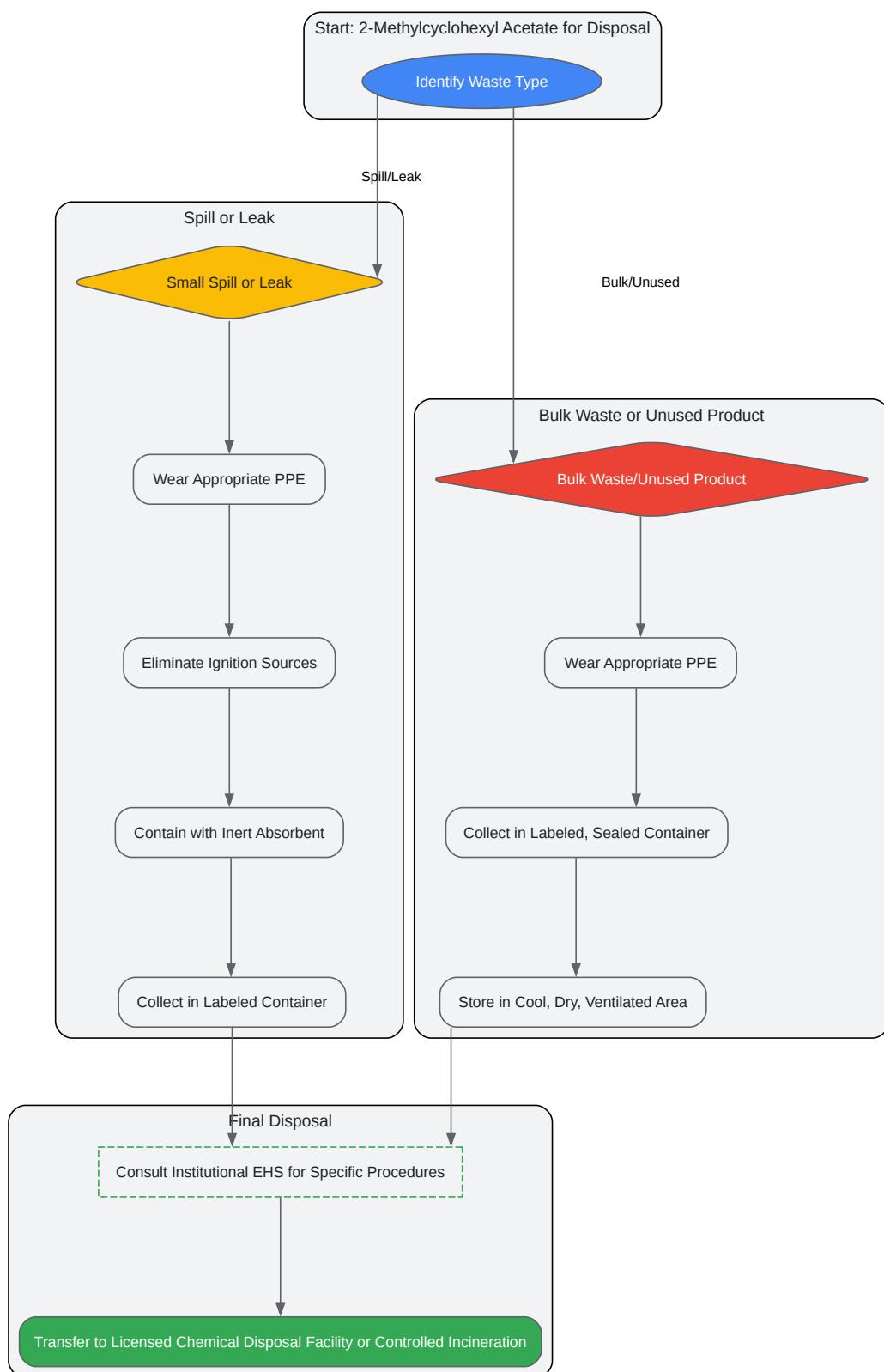
- Empty containers should be triple-rinsed (or the equivalent) with a suitable solvent.[5]
- The rinsate should be collected and disposed of as hazardous waste.
- After rinsing, the container can be punctured to prevent reuse and then disposed of in a sanitary landfill or recycled, depending on local regulations.[5] Combustible packaging materials may be incinerated.[5]

### 5. Regulatory Compliance:

- All disposal activities must be conducted in strict accordance with local, regional, and national environmental regulations.<sup>[2][3][6]</sup> Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

## Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2-Methylcyclohexyl acetate**.

[Click to download full resolution via product page](#)**Caption: Disposal workflow for 2-Methylcyclohexyl acetate.**

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